

# Interpreting inconsistent results in L-homoarginine supplementation studies

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *L-HoArg-OH*

Cat. No.: *B1673340*

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## Frequently Asked Questions (FAQs)

### General & Foundational Knowledge

Q1: What is L-homoarginine and what is its physiological significance?

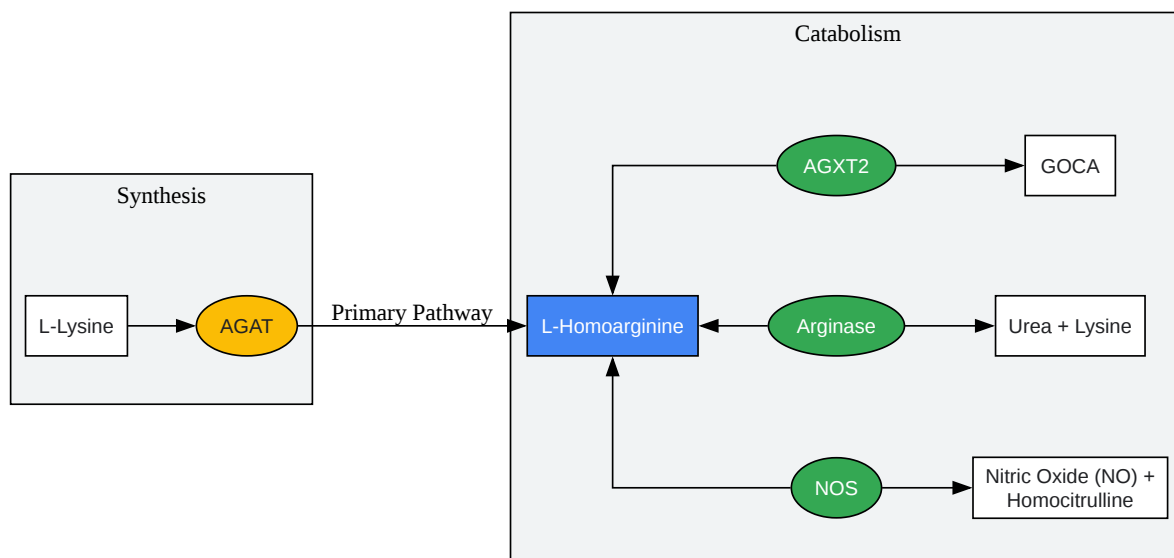
A1: L-homoarginine (L-hArg) is a non-proteinogenic amino acid, structurally similar to L-arginine.[1] It is synthesized endogenously from lysine and arginine by the enzyme L-arginine:glycine amidinotransferase (AGAT).[1][2] Low circulating levels of L-homoarginine have been strongly associated with an increased risk for cardiovascular disease, adverse cardiovascular events, and mortality in numerous epidemiological studies.[1][2][3][4][5][6] This has led to the hypothesis that L-hArg may be a protective factor, and that supplementation could be a viable therapeutic strategy.[4] L-hArg serves as an alternative substrate for nitric oxide synthase (NOS) to produce nitric oxide (NO) and is also an inhibitor of the enzyme arginase, which competes with NOS for the common substrate L-arginine.[4][7]

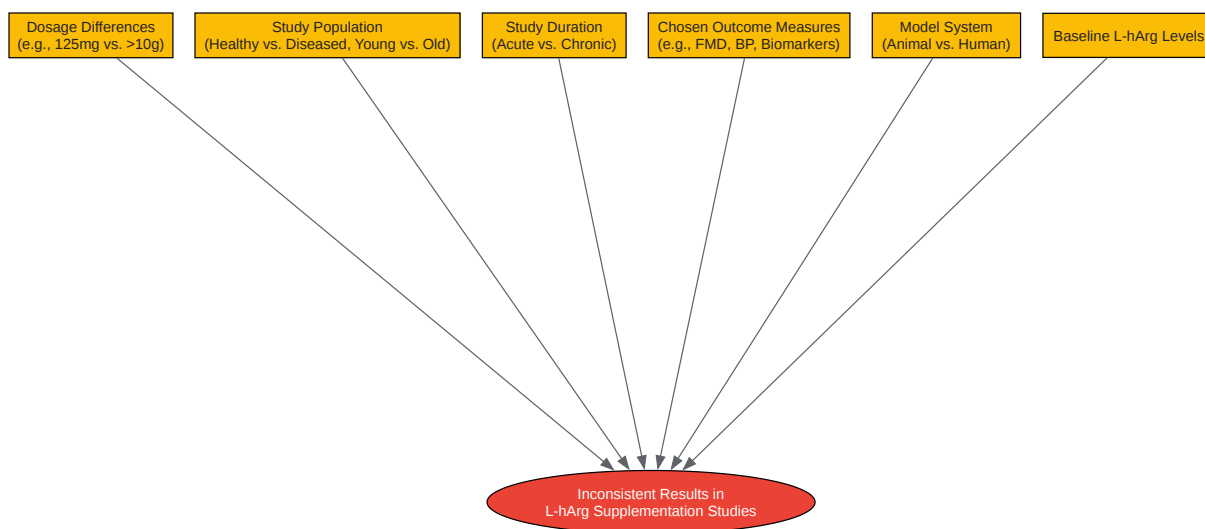
Q2: What are the primary metabolic pathways for L-homoarginine?

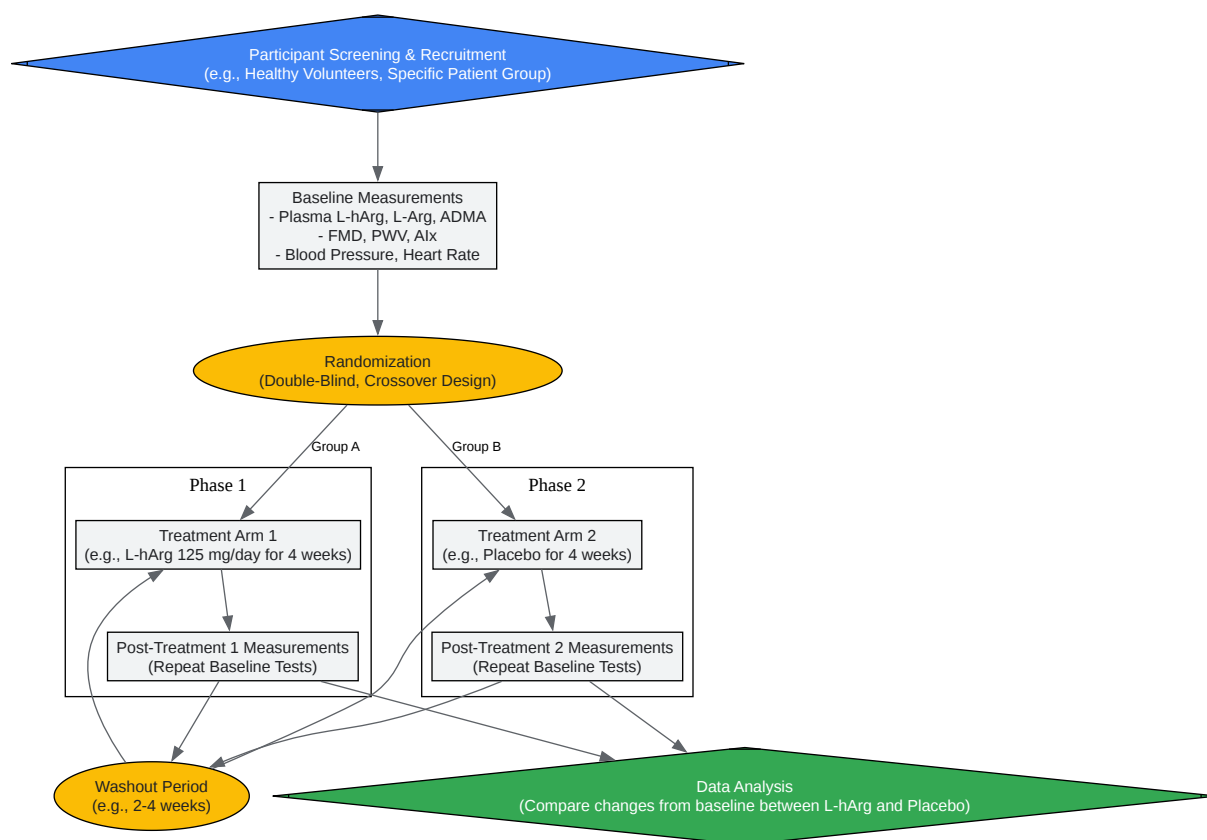
A2: L-homoarginine is primarily synthesized by L-arginine:glycine amidinotransferase (AGAT).[1][8] Its catabolism involves several enzymes:

- Nitric Oxide Synthases (NOS): L-hArg is a weak substrate for all three NOS isoforms, leading to the production of NO and homocitrulline.[3][4]
- Arginases: It can be metabolized by arginases to form urea and lysine.[3][4]

- Alanine:glyoxylate aminotransferase 2 (AGXT2): A key catabolic pathway involves its transamination by AGXT2 to form 6-guanidino-2-oxocaproic acid (GOCA).[3][4][9] Genetic variations in the AGXT2 gene can affect circulating L-homoarginine levels.[5]







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## References

- 1. L-homoarginine and cardiovascular disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bevital.no [bevital.no]
- 3. researchgate.net [researchgate.net]
- 4. ahajournals.org [ahajournals.org]
- 5. droracle.ai [droracle.ai]
- 6. L-homoarginine is associated with decreased cardiovascular- and all-cause mortality - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Oral supplementation with L-homoarginine in young volunteers - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Homoarginine levels are regulated by L-arginine:glycine amidinotransferase and affect stroke outcome: results from human and murine studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Interpreting inconsistent results in L-homoarginine supplementation studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673340#interpreting-inconsistent-results-in-l-homoarginine-supplementation-studies]

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